

An In-depth Technical Guide on (S)-Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate

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Compound of Interest

Compound Name: Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-**Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate** is a chiral heterocyclic compound that belongs to the broader class of N-benzyl piperidines. The piperidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs. The N-benzyl group can play a crucial role in interacting with biological targets and allows for the fine-tuning of a molecule's physicochemical properties. The presence of a chiral center and a hydroxymethyl group at the 2-position provides opportunities for stereospecific interactions and further chemical modifications, making it a valuable building block in the synthesis of complex and biologically active molecules. This document provides a comprehensive overview of the known properties, synthesis, and potential applications of (S)-**Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate**.

Chemical and Physical Properties

While extensive experimental data for (S)-**Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate** is not widely published, its fundamental properties can be summarized. For context, data for the closely related tert-butoxycarbonyl (Boc) protected analogue, (S)-1-Boc-2-piperidinemethanol, is also included.

Property	(S)-Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate	(S)-1-Boc-2-piperidinemethanol (for comparison)
CAS Number	212557-00-1[1]	134441-93-3[2]
Molecular Formula	C ₁₄ H ₁₉ NO ₃ [3]	C ₁₁ H ₂₁ NO ₃ [2]
Molecular Weight	249.31 g/mol [3]	215.3 g/mol [2]
Appearance	Not specified	White crystalline powder[2]
Melting Point	Not specified	83-88 °C[2]
Boiling Point	Not specified	Not specified
Optical Rotation	Not specified	[α] _D ²⁰ = -42 ± 2° (c=1 in CHCl ₃)[2]
Purity	Commercially available	≥ 99% (HPLC)[2]
Storage Conditions	Not specified	0-8 °C[2]

Synonyms:

- (S)-1-(Benzyloxycarbonyl)piperidine-2-methanol
- 1-CBZ-2-HYDROXYMETHYL-PIPERIDINE[4]

Spectroscopic Data

Detailed spectroscopic data (NMR, IR, MS) for (S)-**Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate** is not readily available in the public domain. Researchers utilizing this compound would typically perform their own characterization.

Experimental Protocols: Synthesis

A specific, detailed experimental protocol for the synthesis of (S)-**Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate** is not explicitly described in the reviewed literature. However, a plausible synthetic route can be inferred from standard organic chemistry transformations and procedures described for analogous compounds. A common method

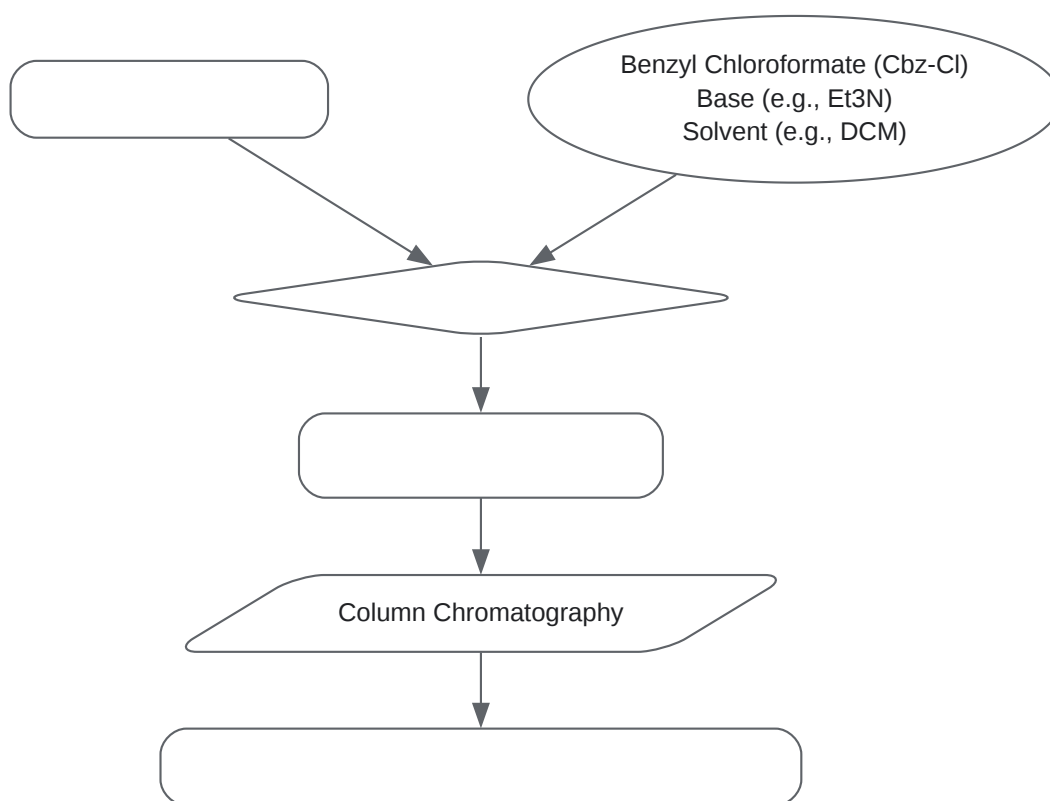
would involve the protection of the nitrogen atom of (S)-2-piperidinemethanol with a benzyl chloroformate (Cbz-Cl) group.

Hypothetical Synthetic Protocol:

- Reaction: N-protection of (S)-2-piperidinemethanol.
- Reagents:
 - (S)-2-piperidinemethanol
 - Benzyl chloroformate (Cbz-Cl)
 - A suitable base (e.g., triethylamine, sodium bicarbonate)
 - Anhydrous solvent (e.g., dichloromethane, tetrahydrofuran)
- Procedure:
 - Dissolve (S)-2-piperidinemethanol in the chosen anhydrous solvent and cool the mixture in an ice bath.
 - Add the base to the solution.
 - Slowly add a solution of benzyl chloroformate in the same solvent dropwise to the stirred mixture.
 - Allow the reaction to warm to room temperature and stir until completion, monitoring by thin-layer chromatography (TLC).
 - Upon completion, quench the reaction with water and separate the organic layer.
 - Wash the organic layer sequentially with a dilute acid solution (e.g., 1M HCl), a saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to yield (S)-**Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate**.

This proposed synthesis is illustrated in the workflow diagram below.



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Caption: Proposed synthesis workflow for (S)-**Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate**.

Biological Activity and Applications in Drug Development

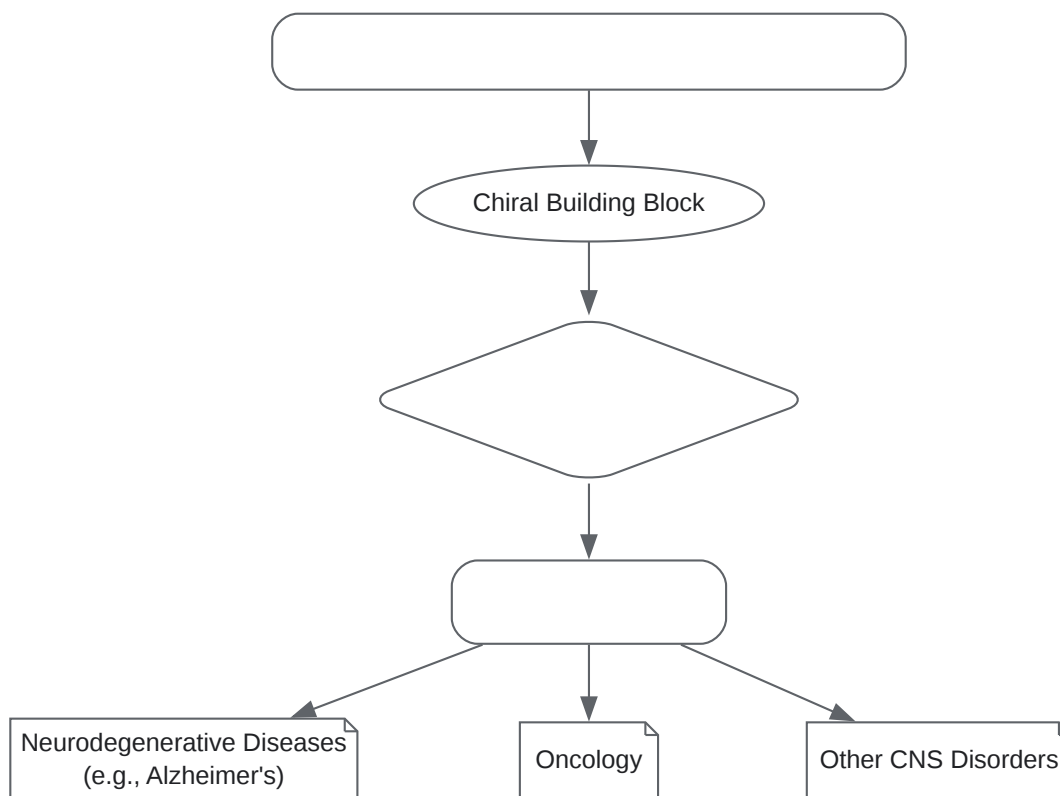
While there is no specific biological data available for (S)-**Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate** itself, the N-benzyl piperidine structural motif is

prevalent in compounds with a wide range of biological activities. This suggests that the title compound could serve as a key intermediate in the synthesis of novel therapeutic agents.

Potential Therapeutic Areas:

- **Neurodegenerative Diseases:** N-benzyl piperidine derivatives have been investigated as inhibitors of histone deacetylase (HDAC) and acetylcholinesterase (AChE), which are key targets in the development of treatments for Alzheimer's disease.
- **Cancer:** Some piperidine-containing compounds have shown anti-inflammatory, antioxidant, and anticancer properties.
- **Neurological Disorders:** The N-benzyl piperidine scaffold is found in ligands for various central nervous system receptors.

The relationship between the core compound and its potential applications is depicted in the following diagram.



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Caption: Logical relationship of the title compound to potential therapeutic applications.

Conclusion

(S)-Benzyl 2-(hydroxymethyl)piperidine-1-carboxylate is a valuable chiral building block for synthetic and medicinal chemistry. While detailed characterization data is sparse in publicly accessible literature, its structural features suggest significant potential for the development of novel, stereochemically defined therapeutic agents. Further research into the synthesis of derivatives and their subsequent biological evaluation is warranted to fully explore the potential of this compound in drug discovery.

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